

# 1-Chlorooctadecane molecular weight and formula

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## Compound of Interest

Compound Name: 1-Chlorooctadecane

Cat. No.: B165108

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An In-depth Technical Guide to **1-Chlorooctadecane**: Molecular Weight and Formula

This guide provides essential information regarding the molecular weight and chemical formula of **1-Chlorooctadecane**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**1-Chlorooctadecane**, also known as octadecyl chloride, is a chlorinated hydrocarbon. It is a key intermediate in various chemical syntheses.

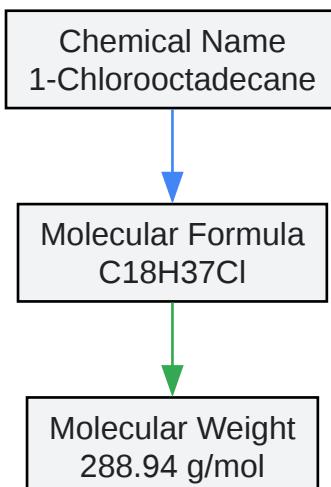
## Quantitative Molecular Data

The fundamental molecular properties of **1-Chlorooctadecane** are summarized in the table below. This data is critical for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value	Citations
Molecular Formula	C <sub>18</sub> H <sub>37</sub> Cl	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	288.94 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Linear Formula	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>16</sub> CH <sub>2</sub> Cl	<a href="#">[3]</a>

# Logical Relationship of Molecular Properties

The chemical name "**1-Chlorooctadecane**" directly informs its molecular structure, which in turn determines its molecular formula and molecular weight. The following diagram illustrates this logical flow.



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Caption: Logical flow from chemical name to molecular weight.

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## References

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- To cite this document: BenchChem. [1-Chlorooctadecane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165108#1-chlorooctadecane-molecular-weight-and-formula>

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